

Historical development of N-vinylformamide synthesis methods

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Compound of Interest

Compound Name: *N-(Hydroxymethyl)-N-vinylformamide*

CAS No.: 83579-28-6

Cat. No.: B12668417

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An In-depth Technical Guide to the Historical Development of N-vinylformamide Synthesis Methods

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-vinylformamide (NVF) is a crucial monomer in the synthesis of water-soluble polymers, most notably poly(N-vinylformamide) (PNVF). The true value of PNVF lies in its role as a precursor to poly(vinylamine) (PVAm), a linear cationic polymer with primary amino groups. The instability of the vinylamine monomer makes direct polymerization impractical, thus establishing NVF as the key intermediate.[1] Over the decades, significant research in both academic and industrial settings has been dedicated to developing economically viable and efficient synthesis methods for NVF.[2] This guide provides a detailed overview of the historical development of these methods, presenting their core chemistries, experimental protocols, and comparative data.

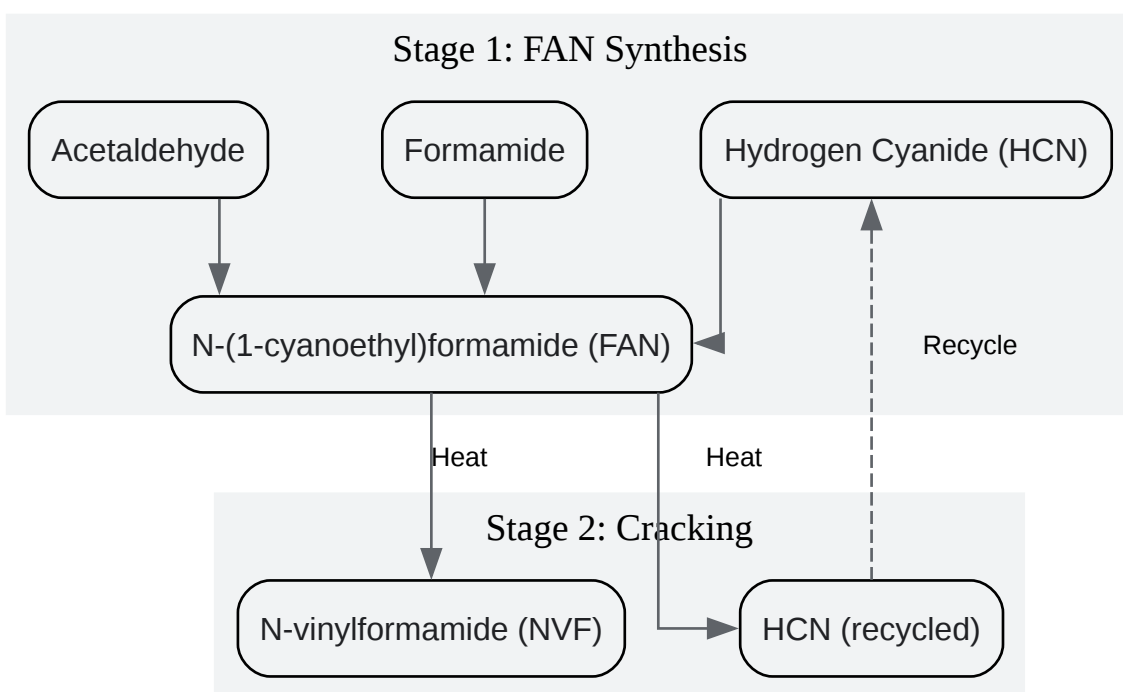
The Acetaldehyde and Hydrogen Cyanide Route (BASF Process)

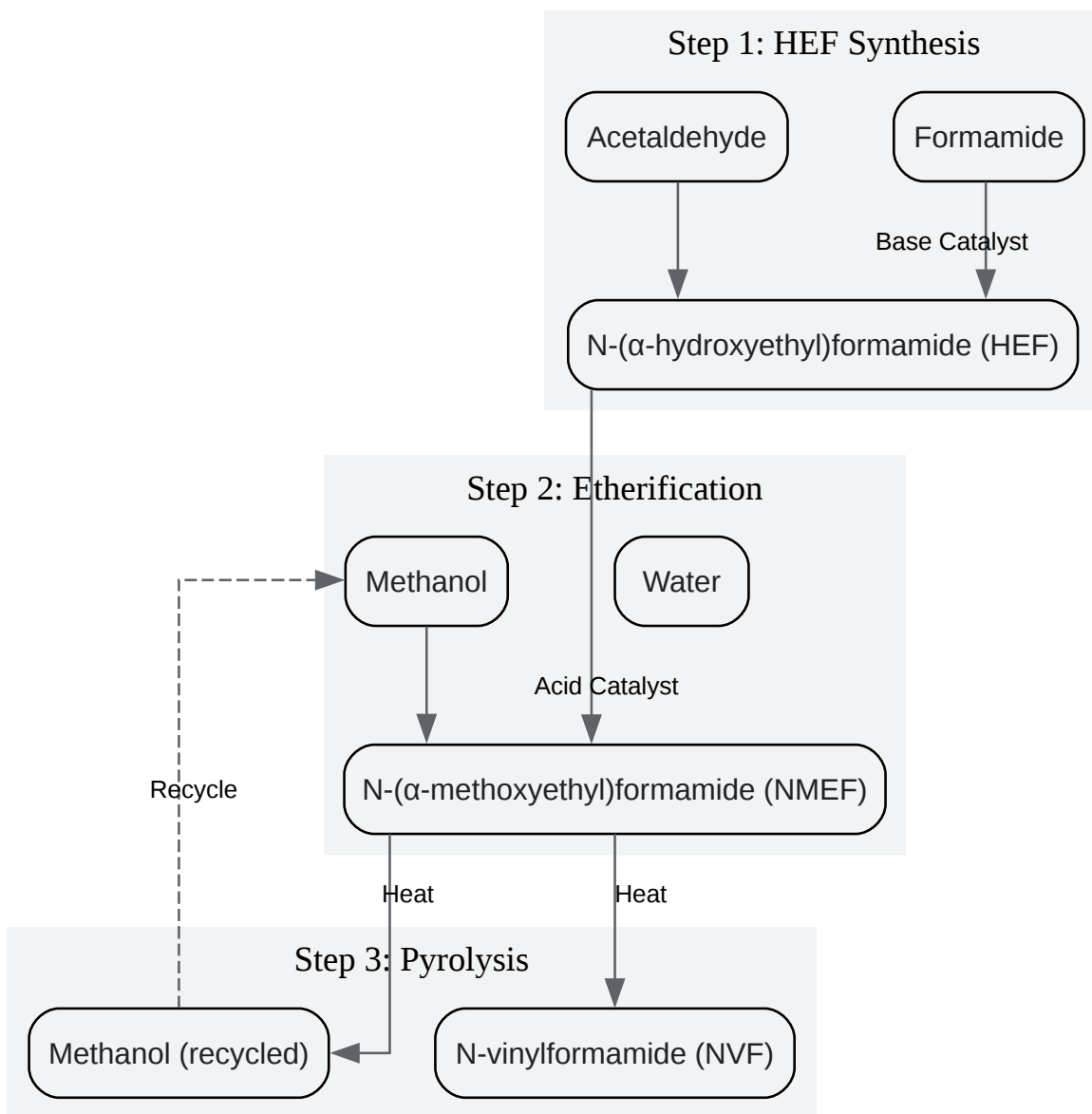
One of the earliest commercial methods for NVF synthesis was developed by BASF. This process is characterized by the use of highly toxic hydrogen cyanide (HCN), restricting its application to specialized sites equipped to handle such hazardous materials.[3][4]

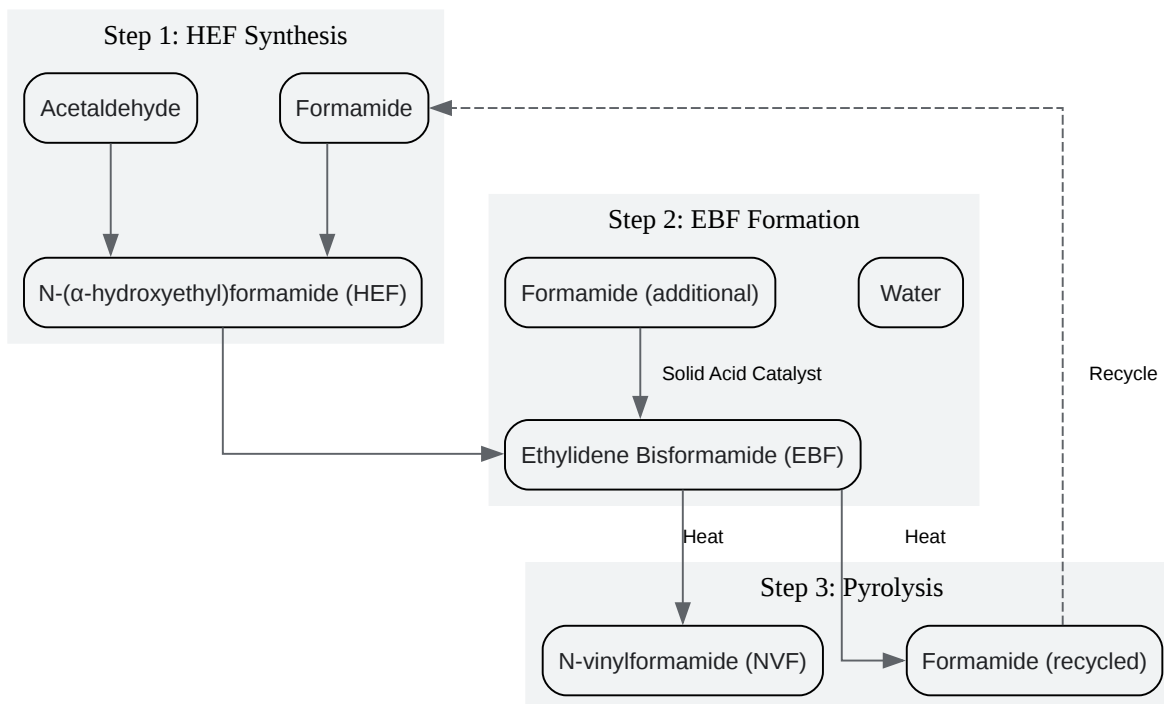
Experimental Protocol

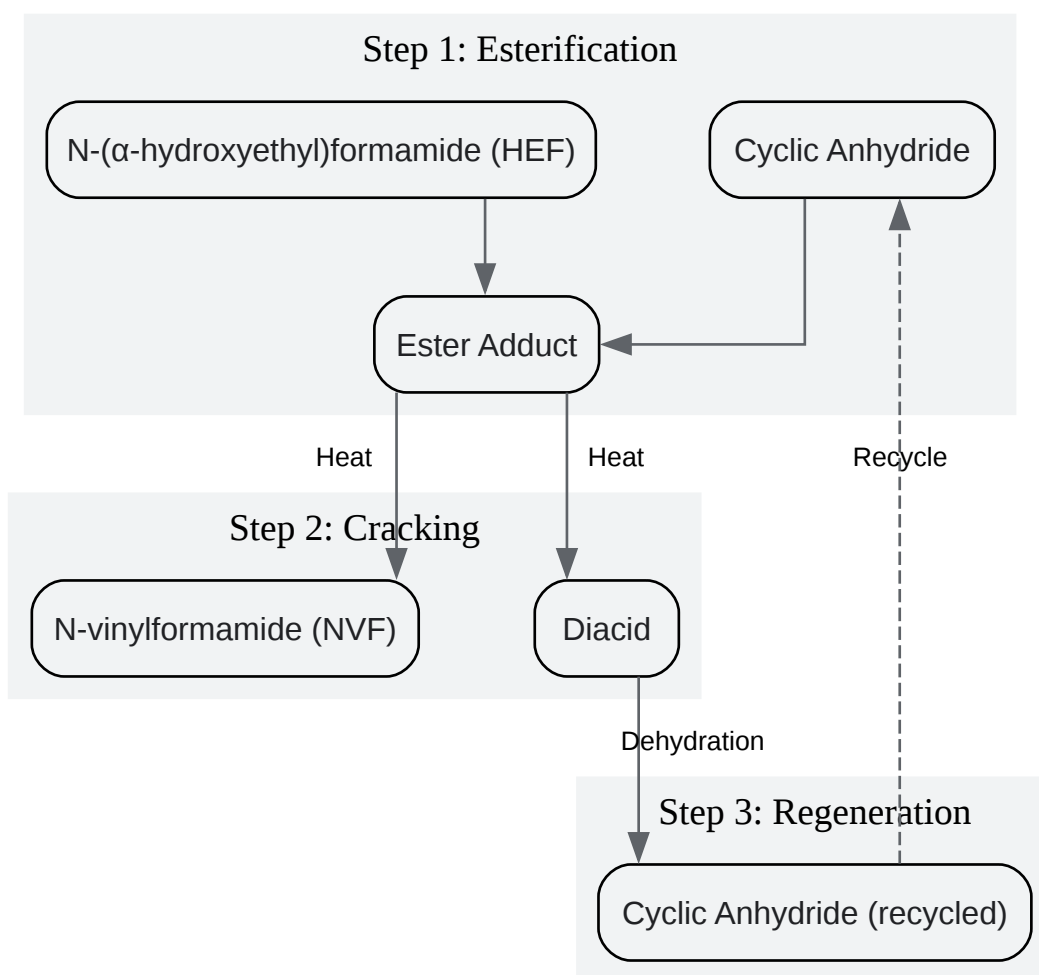
The BASF process involves a two-stage reaction. First, acetaldehyde is reacted with hydrogen cyanide and then formamide to produce N-(1-cyanoethyl)formamide (FAN). In the second stage, the FAN intermediate is thermally "cracked" to yield N-vinylformamide and regenerate HCN, which is then recycled back into the process.[3][5]

Logical Relationship Diagram









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